

# Personal protective equipment for handling 3-Methyl-L-phenylalanine

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## Compound of Interest

Compound Name: 3-Methyl-L-phenylalanine

Cat. No.: B556592

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## Essential Safety and Handling Guide for 3-Methyl-L-phenylalanine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Methyl-L-phenylalanine**. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate potential risks in a laboratory setting.

## Hazard Identification and Classification

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), **3-Methyl-L-phenylalanine** is not considered a hazardous chemical.<sup>[1]</sup> Consequently, no specific hazard pictograms or signal words are required for its labeling. However, adherence to standard laboratory safety practices is essential to ensure a safe working environment.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Methyl-L-phenylalanine** is provided in the table below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>
Molecular Weight	179.22 g/mol <a href="#">[2]</a>
Appearance	White to pale brown powder <a href="#">[3]</a> or off-white powder solid <a href="#">[4]</a>
Melting Point	156 - 160 °C / 312.8 - 320 °F <a href="#">[4]</a>
Solubility	Slightly soluble in water. <a href="#">[5]</a>
Stability	Stable under normal conditions. <a href="#">[4]</a>

## Operational Plan: Safe Handling and Storage

Observing the following procedures is crucial for minimizing exposure and maintaining a safe laboratory environment.

A comprehensive PPE strategy is the primary defense against chemical exposure. The following equipment should be worn at all times when handling **3-Methyl-L-phenylalanine**.

Protection Type	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[4]</a>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[4]</a> A lab coat should be worn.
Respiratory Protection	No protective equipment is needed under normal use conditions. <a href="#">[4]</a>

- Handling: Handle in accordance with good industrial hygiene and safety practice.[\[4\]](#) Avoid contact with skin, eyes, and clothing. Avoid dust formation.[\[6\]](#)[\[7\]](#)

- Storage: Keep container tightly closed in a dry and well-ventilated place.[4][6]
- Incompatible Materials: Strong oxidizing agents.[4]

## Emergency and First-Aid Measures

Situation	First-Aid Protocol
If Inhaled	Remove to fresh air. Get medical attention immediately if symptoms occur.[1]
In Case of Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately if symptoms occur.[1]
In Case of Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
If Swallowed	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[1]

## Spill and Disposal Plan

Proper containment and disposal of **3-Methyl-L-phenylalanine** are critical to prevent environmental contamination and ensure a safe laboratory.

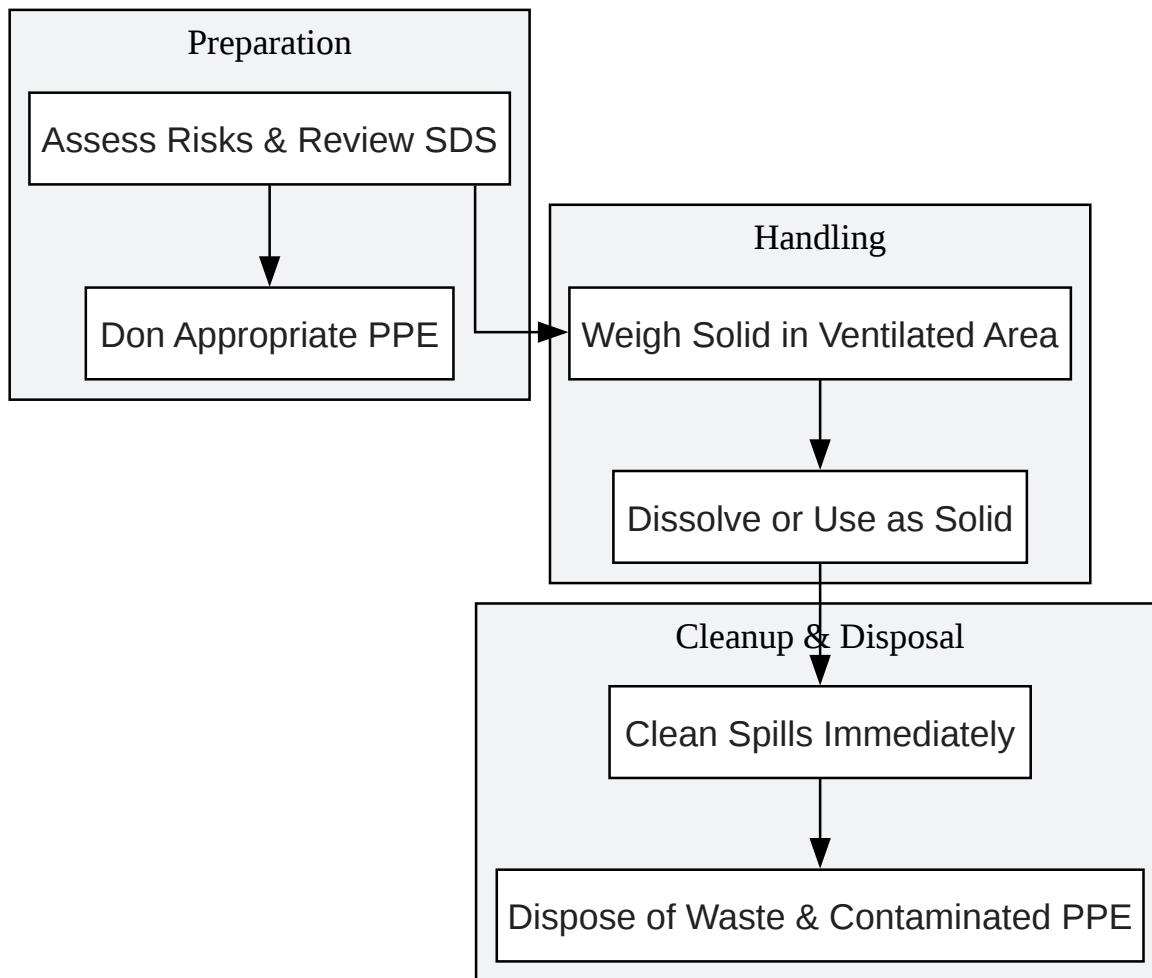
In the event of a spill, follow these steps:

- Ensure adequate ventilation.
- Sweep up and shovel the spilled material into a suitable container for disposal.[4][7]
- Avoid dust formation.[6][7]

Dispose of waste material in accordance with local, state, and federal regulations. As **3-Methyl-L-phenylalanine** is not classified as hazardous, it can typically be disposed of as non-hazardous waste. However, it is crucial to consult your institution's specific waste management guidelines.

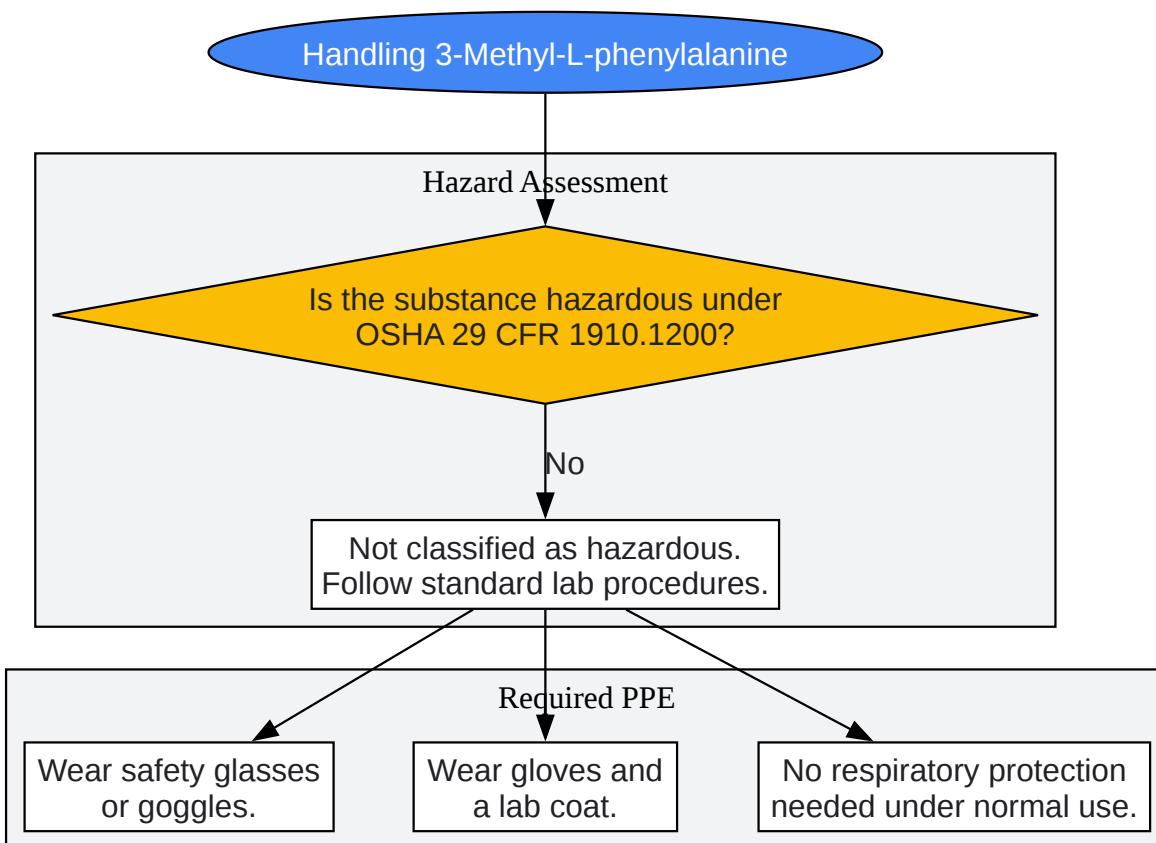
## Visual Workflow and Decision Diagrams

The following diagrams illustrate the procedural workflow for handling **3-Methyl-L-phenylalanine** and the decision-making process for selecting appropriate PPE.



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*Safe handling workflow for **3-Methyl-L-phenylalanine**.*



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*PPE selection decision process.*

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Methyl-L-phenylalanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556592#personal-protective-equipment-for-handling-3-methyl-l-phenylalanine]

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